

# An In-depth Technical Guide to 4-Hydroxybenzylamine Hydrobromide: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 4-Hydroxybenzylamine  
hydrobromide

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This technical guide provides a comprehensive overview of the core chemical properties and structural attributes of **4-Hydroxybenzylamine hydrobromide**. The information is curated to support research, development, and quality control activities involving this compound.

## Chemical and Physical Properties

**4-Hydroxybenzylamine hydrobromide** is the hydrobromide salt of 4-Hydroxybenzylamine. Its key chemical and physical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>10</sub> BrNO	[1][2]
Molecular Weight	204.06 g/mol	[1][2]
IUPAC Name	4-(aminomethyl)phenol;hydrobromide	[1]
CAS Number	90430-14-1	[1][2]
Melting Point	200-203 °C	[3]
Boiling Point	262.4 °C at 760 mmHg (for parent compound)	[3]
Flash Point	112.5 °C (for parent compound)	[3]
Appearance	White to off-white or light green solid/crystals	[4][5]
Hydrogen Bond Donor Count	3	[3]
Hydrogen Bond Acceptor Count	2	[3]
Rotatable Bond Count	1	[3]
Exact Mass	202.99458 Da	[1]
Complexity	77	[3]

## Chemical Structure

The chemical structure of **4-Hydroxybenzylamine hydrobromide** consists of a benzylamine core substituted with a hydroxyl group at the para (4-position) of the benzene ring. The amine group is protonated by hydrobromic acid to form the ammonium bromide salt.

Caption: 2D structure of **4-Hydroxybenzylamine hydrobromide**.

Structural Identifiers:

- InChI: 1S/C7H9NO.BrH/c8-5-6-1-3-7(9)4-2-6;/h1-4,9H,5,8H2;1H[1]
- InChIKey: ZJKNRZBDZNVNRX-UHFFFAOYSA-N[3]
- SMILES: C1=CC(=CC=C1CN)O.Br[6][7][8]

## Experimental Protocols

### Synthesis of 4-Hydroxybenzylamine

A common method for synthesizing the parent compound, 4-hydroxybenzylamine, is through the reductive amination of 4-hydroxybenzaldehyde. The hydrobromide salt can then be formed by reacting the free base with hydrobromic acid.

Materials:

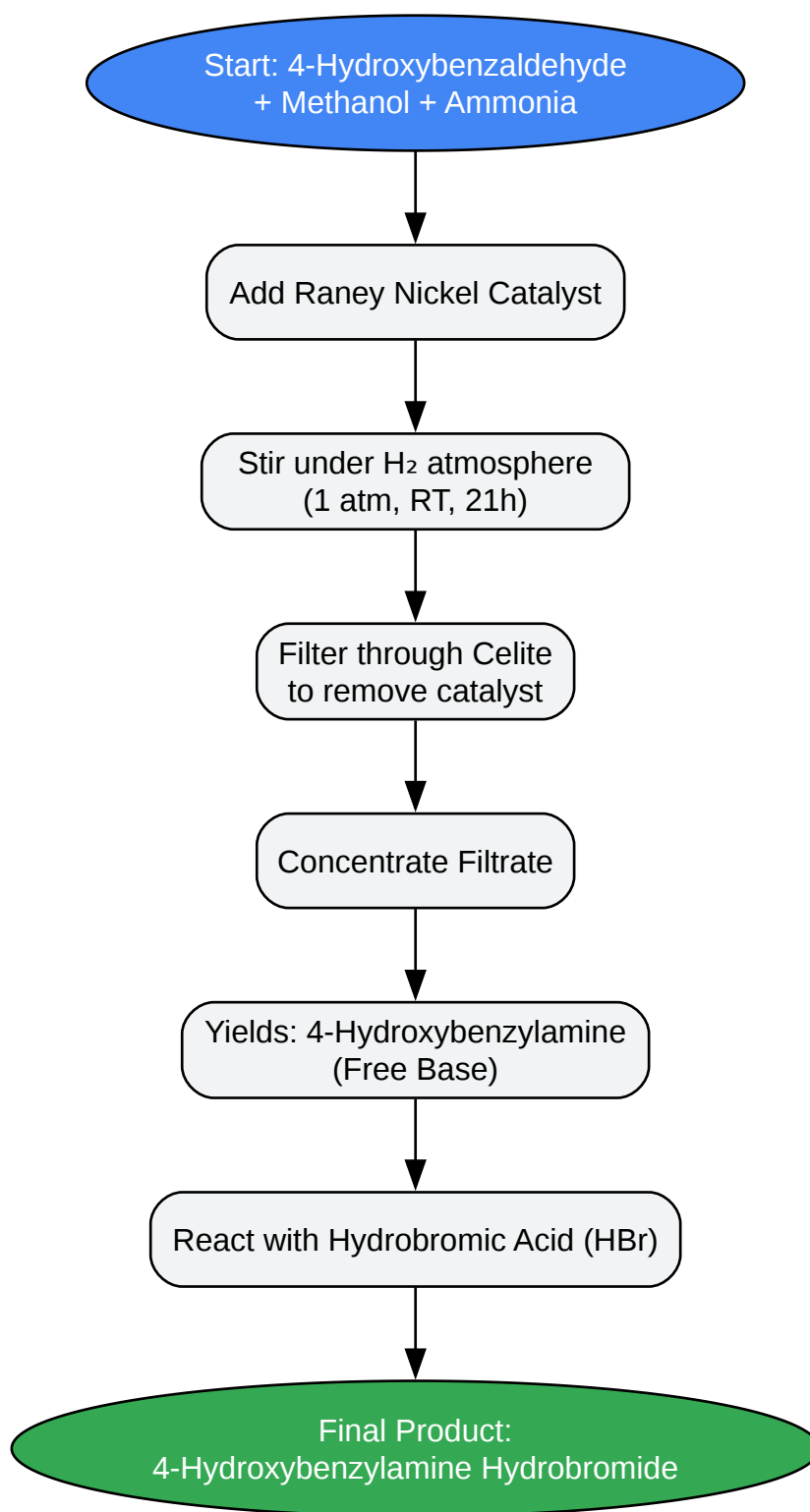
- 4-hydroxybenzaldehyde
- Methanol
- Raney Nickel
- 7N aqueous ammonia solution
- Hydrogen gas
- Celite

Procedure:

- Dissolve 4-hydroxybenzaldehyde (10 g, 81.9 mmol) in methanol (45 mL).[9]
- To this solution, add Raney nickel (3 g) and a 7N aqueous ammonia solution (45 mL).[9]
- Stir the resulting mixture under a hydrogen atmosphere (1 atm) at room temperature for approximately 21 hours.[9]
- After the reaction is complete, filter the solution through a Celite pad to remove the Raney nickel catalyst.[9]

- Concentrate the filtrate under reduced pressure to yield 4-hydroxybenzylamine as a pale green solid.<sup>[9]</sup>
- To form the hydrobromide salt, the resulting 4-hydroxybenzylamine free base would be dissolved in a suitable solvent and treated with an equimolar amount of hydrobromic acid, followed by crystallization.

Another documented synthesis method involves the demethylation of 4-methoxybenzylamine using hydrobromic acid.<sup>[10][11]</sup> This process involves refluxing 4-methoxybenzylamine with hydrobromic acid, removing excess water to increase the reaction temperature and HBr concentration, which facilitates the demethylation and shortens the reaction time.<sup>[10]</sup>



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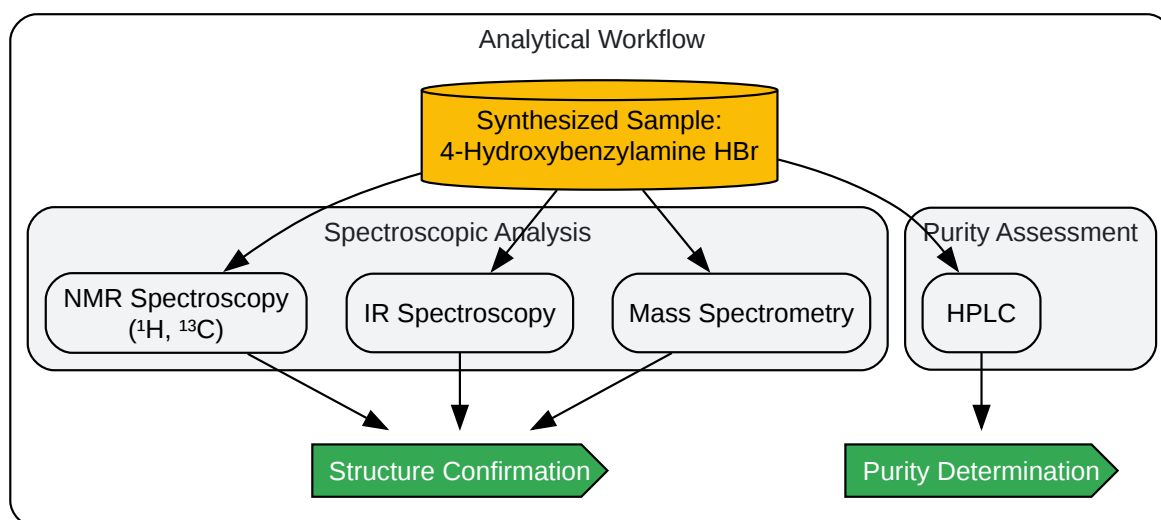
Caption: Workflow for the synthesis of **4-Hydroxybenzylamine Hydrobromide**.

## Structural Characterization and Analysis

The identity and purity of **4-Hydroxybenzylamine hydrobromide** are typically confirmed using a combination of spectroscopic and chromatographic methods.

Analytical Techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: Used to determine the number and environment of protons, confirming the arrangement of hydrogens on the aromatic ring and the aminomethyl group.
  - $^{13}\text{C}$  NMR: Provides information on the carbon skeleton of the molecule.[\[6\]](#)[\[12\]](#)
- Infrared (IR) Spectroscopy: To identify characteristic functional groups, such as the O-H stretch of the phenol, N-H stretches of the ammonium group, and C-H and C=C bonds of the aromatic ring.
- Mass Spectrometry (MS): Used to determine the molecular weight and fragmentation pattern of the parent compound, confirming the molecular formula.[\[6\]](#)
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound.



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Caption: General workflow for the characterization of 4-Hydroxybenzylamine HBr.

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